

In-Depth Technical Guide to the Safe Handling of (4-(Aminomethyl)phenyl)methanol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (4-(Aminomethyl)phenyl)methanol

Cat. No.: B020502

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety information, handling protocols, and emergency procedures for **(4-(Aminomethyl)phenyl)methanol**, a chemical compound utilized in various research and development applications. Due to its hazardous nature, strict adherence to safety guidelines is imperative to mitigate risks of exposure and injury.




Chemical Identification and Properties

(4-(Aminomethyl)phenyl)methanol is a solid organic compound. A summary of its key physical and chemical properties is presented below.

Property	Value	Source
Molecular Formula	C ₈ H ₁₁ NO	[1]
Molecular Weight	137.18 g/mol	[1]
CAS Number	39895-56-2	[1]
Appearance	Solid, Off-White	
Melting Point	80-82°C	
Synonyms	4-(Aminomethyl)benzyl alcohol, p-(Hydroxymethyl)benzylamine	[1]

Hazard Identification and GHS Classification

(4-(Aminomethyl)phenyl)methanol is classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). It is crucial to understand these hazards before handling the compound.

Hazard Class	Category	GHS Pictogram	Signal Word	Hazard Statement
Skin Corrosion/Irritation	1B		Danger	H314: Causes severe skin burns and eye damage.[1]
Serious Eye Damage/Eye Irritation	1		Danger	H314: Causes severe skin burns and eye damage.[1]
Acute Toxicity (Oral, Dermal, Inhalation)	4 (potential)		Warning	H302+H312+H332: Harmful if swallowed, in contact with skin or if inhaled.[1]

Experimental Protocols: Safe Handling and Storage

Adherence to strict experimental protocols is essential to ensure the safety of laboratory personnel.

Personal Protective Equipment (PPE)

A comprehensive PPE regimen is mandatory when handling **(4-(Aminomethyl)phenyl)methanol**.

- Eye Protection: Chemical splash goggles and a face shield must be worn.[2]

- **Hand Protection:** Appropriate chemical-resistant gloves (e.g., nitrile) must be worn. Gloves should be inspected for integrity before each use and changed immediately if contaminated.
- **Body Protection:** A lab coat is required. For procedures with a risk of splashing, a chemical-resistant apron over the lab coat is recommended.[3]
- **Respiratory Protection:** Work should be conducted in a properly functioning fume hood to avoid inhalation of dust or vapors.[2]

Handling Procedures

- All manipulations of **(4-(Aminomethyl)phenyl)methanol** should be performed within a certified chemical fume hood.[2]
- Avoid generating dust.
- Use a mechanical aid or a pipette bulb for any transfers; never pipette by mouth.[4]
- Ensure all containers are clearly and accurately labeled.
- After handling, thoroughly wash hands and any exposed skin with soap and water.

Storage

- Store **(4-(Aminomethyl)phenyl)methanol** in a cool, dry, and well-ventilated area.
- Keep containers tightly closed when not in use.
- Store separately from incompatible materials, such as strong oxidizing agents.
- It is recommended to store corrosive materials on lower shelves to minimize the risk of injury from dropped containers.[2]

Emergency Procedures

Immediate and appropriate action is critical in the event of an emergency involving **(4-(Aminomethyl)phenyl)methanol**.

First Aid Measures

Exposure Route	First Aid Protocol
Eye Contact	Immediately flush eyes with copious amounts of water for at least 20 minutes, holding the eyelids open. ^[5] Seek immediate medical attention.
Skin Contact	Immediately remove all contaminated clothing and flush the affected area with large amounts of water for at least 15 minutes. Use a safety shower if the exposure is extensive. ^[6] ^[7] Seek immediate medical attention.
Inhalation	Move the individual to fresh air. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. ^[8] Rinse the mouth with water. Seek immediate medical attention.

Spill Response

- Minor Spill (in a fume hood):
 - Alert others in the immediate area.
 - Wearing appropriate PPE, gently cover the spill with an inert absorbent material (e.g., sand, vermiculite).
 - Carefully sweep the absorbed material into a designated hazardous waste container.
 - Decontaminate the spill area with a suitable cleaning agent.
- Major Spill (outside a fume hood):
 - Evacuate the immediate area and alert others.
 - Close the laboratory doors to contain the spill.

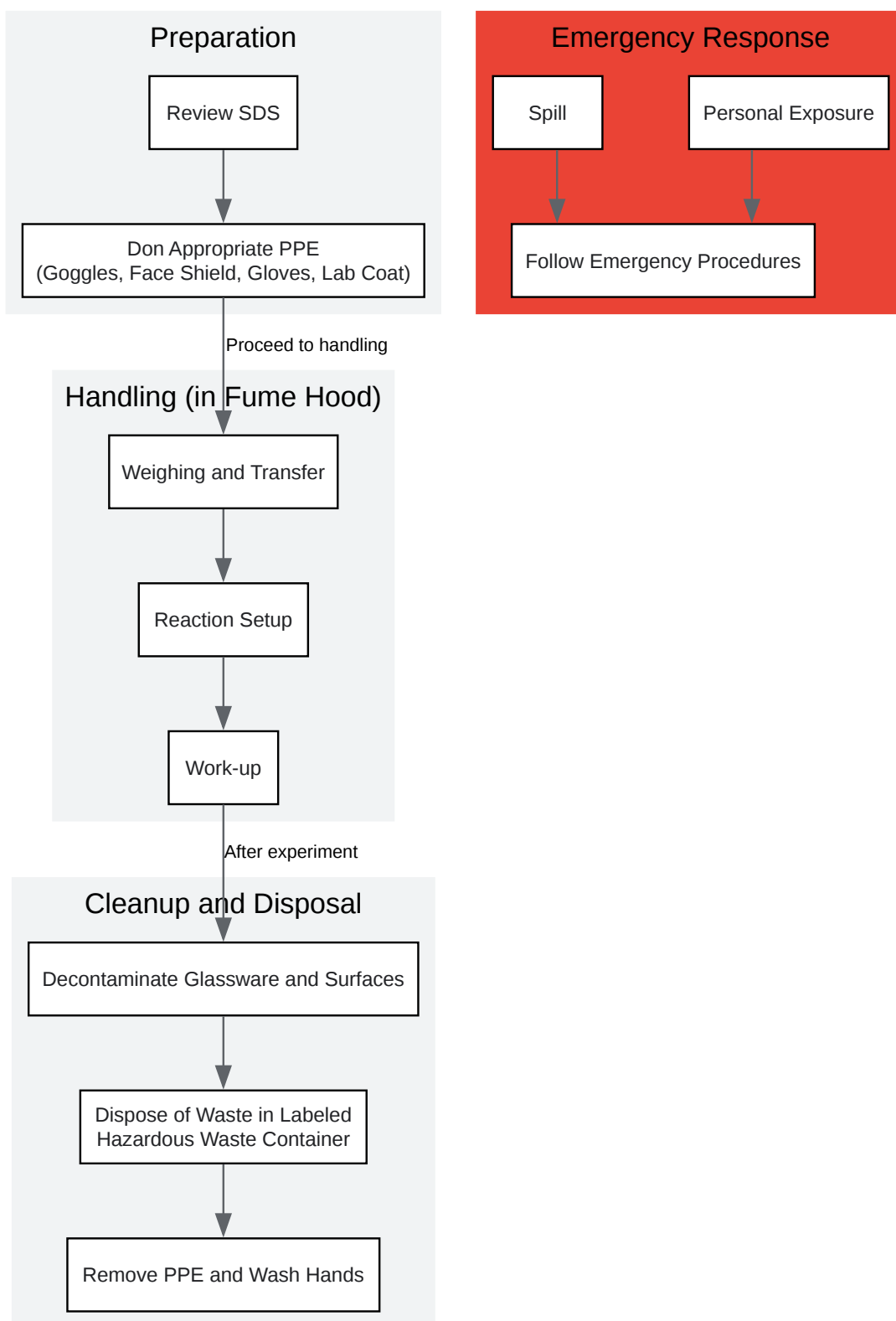
- Contact your institution's emergency response team immediately.
- Do not attempt to clean up a major spill without proper training and equipment.

Waste Disposal

All waste containing **(4-(Aminomethyl)phenyl)methanol** must be disposed of as hazardous waste in accordance with local, state, and federal regulations. Do not dispose of this chemical in the regular trash or down the drain.

Visualized Safe Handling Workflow

The following diagram illustrates the key steps for the safe handling of **(4-(Aminomethyl)phenyl)methanol** from receipt to disposal.



[Click to download full resolution via product page](#)

Caption: Safe Handling Workflow for **(4-(Aminomethyl)phenyl)methanol**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [4-(Aminomethyl)phenyl]methanol | C₈H₁₁NO | CID 6496943 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. eng.uwo.ca [eng.uwo.ca]
- 3. ehs.stanford.edu [ehs.stanford.edu]
- 4. umdearborn.edu [umdearborn.edu]
- 5. Chemical splash in the eye: First aid - Mayo Clinic [mayoclinic.org]
- 6. Chemical First Aid – EAS Safety Information Site [ssl.eas.ualberta.ca]
- 7. ehs.princeton.edu [ehs.princeton.edu]
- 8. ehs.weill.cornell.edu [ehs.weill.cornell.edu]
- To cite this document: BenchChem. [In-Depth Technical Guide to the Safe Handling of (4-(Aminomethyl)phenyl)methanol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b020502#material-safety-data-sheet-msds-for-4-aminomethyl-phenyl-methanol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com